

An In-depth Technical Guide to Petroselinyl Methane Sulfonate: Synthesis and Characterization

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Compound of Interest

Compound Name: *Petroselinyl methane sulfonate*

Cat. No.: *B15548868*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Petroselinyl Methane Sulfonate**, a long-chain unsaturated alkyl methanesulfonate. This document details a robust synthesis protocol, outlines key characterization parameters with comparative data, and discusses potential biological activities based on the known reactivity of related compounds.

Introduction

Petroselinyl methane sulfonate, systematically named (Z)-6-Octadecen-1-ol, methanesulfonate, is the methanesulfonic acid ester of petroselinyl alcohol. It belongs to the class of organic compounds known as alkyl methanesulfonates or mesylates. The structure consists of an 18-carbon unsaturated alkyl chain derived from petroselinic acid, with a cis double bond at the 6th position, connected to a methanesulfonate group. The methanesulfonyl group is an excellent leaving group in nucleophilic substitution reactions, making **petroselinyl methane sulfonate** a potentially useful intermediate in organic synthesis for the introduction of the petroselinyl moiety.

Chemical Structure:

- Common Name: **Petroselinyl methane sulfonate**
- Systematic Name: (Z)-6-Octadecen-1-ol, methanesulfonate
- CAS Number: 67373-99-3
- Molecular Formula: $C_{19}H_{38}O_3S$
- Molecular Weight: 346.57 g/mol

Synthesis of Petroselinyl Methane Sulfonate

The synthesis of **petroselinyl methane sulfonate** is achieved through the mesylation of petroselinyl alcohol. This reaction involves the treatment of the alcohol with methanesulfonyl chloride in the presence of a tertiary amine base, such as triethylamine, in an aprotic solvent like dichloromethane. The amine acts as a scavenger for the hydrochloric acid byproduct.

Experimental Protocol

This protocol is a standard procedure for the mesylation of alcohols and is adaptable for petroselinyl alcohol.

Materials:

- Petroselinyl alcohol ((Z)-6-Octadecen-1-ol)
- Methanesulfonyl chloride (MsCl)
- Triethylamine (TEA)
- Dichloromethane (DCM), anhydrous
- Deionized water
- 1 M Hydrochloric acid (HCl), cold
- Saturated sodium bicarbonate solution ($NaHCO_3$), cold

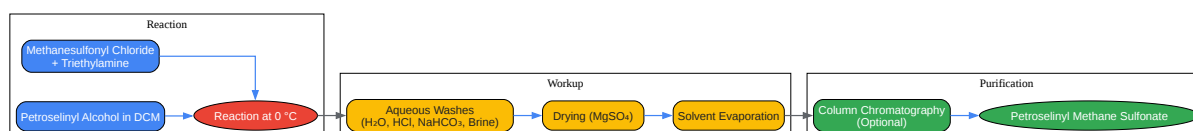
- Saturated sodium chloride solution (Brine), cold
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Rotary evaporator
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Standard laboratory glassware

Procedure:

- In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve petroselinyl alcohol (1.0 equivalent) in anhydrous dichloromethane (DCM) to make an approximately 0.2 M solution.
- Cool the solution to 0 °C in an ice bath.
- To the stirred solution, add triethylamine (1.5 equivalents).
- Slowly add methanesulfonyl chloride (1.2 equivalents) dropwise to the reaction mixture, ensuring the temperature remains at or below 5 °C.
- After the addition is complete, continue stirring the reaction mixture at 0 °C for 1-2 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Once the reaction is complete, transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with:
 - Ice-cold deionized water
 - Ice-cold 1 M HCl solution
 - Ice-cold saturated NaHCO_3 solution

- Ice-cold brine
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude **petroselinyl methane sulfonate**.
- The product can be further purified by column chromatography on silica gel if necessary, typically using a mixture of hexane and ethyl acetate as the eluent.

Synthesis Workflow



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Synthesis workflow for **Petroselinyl Methane Sulfonate**.

Characterization

Detailed experimental characterization data for **petroselinyl methane sulfonate** is not readily available in the public domain. However, the spectral data for its close isomer, oleyl methanesulfonate ((Z)-9-octadecen-1-yl methanesulfonate), provides a very good approximation of the expected values. The key differences would be in the fine details of the NMR spectra, particularly the chemical shifts of the olefinic protons and carbons.

Predicted and Comparative Spectroscopic Data

Technique	Functional Group/Proton/Carbon	Expected/Comparative Chemical Shift or Frequency
¹ H NMR	-CH ₃ (mesyl group)	~3.0 ppm (singlet)
	-CH ₂ -O- (next to mesylate)	~4.2 ppm (triplet)
	-CH=CH- (olefinic)	~5.4 ppm (multiplet)
	-CH ₂ - (alkyl chain)	1.2-1.7 ppm (multiplet)
	-CH ₃ (terminal)	~0.9 ppm (triplet)
¹³ C NMR	-CH ₃ (mesyl group)	~37 ppm
	-CH ₂ -O- (next to mesylate)	~70 ppm
	-CH=CH- (olefinic)	~130 ppm
	-CH ₂ - (alkyl chain)	22-32 ppm
	-CH ₃ (terminal)	~14 ppm
FTIR (cm ⁻¹)	S=O stretch (asymmetric)	~1350 cm ⁻¹
	S=O stretch (symmetric)	~1175 cm ⁻¹
	C-O stretch	~970 cm ⁻¹
	C-H stretch (sp ²)	~3005 cm ⁻¹
	C-H stretch (sp ³)	2850-2960 cm ⁻¹
Mass Spec.	Molecular Ion [M] ⁺	m/z 346.25
Fragmentation	Loss of SO ₂ CH ₃ (m/z 79), loss of OSO ₂ CH ₃ (m/z 95)	

Note: The comparative data for ¹³C NMR and FTIR is based on the available spectra for oleyl methanesulfonate.[1]

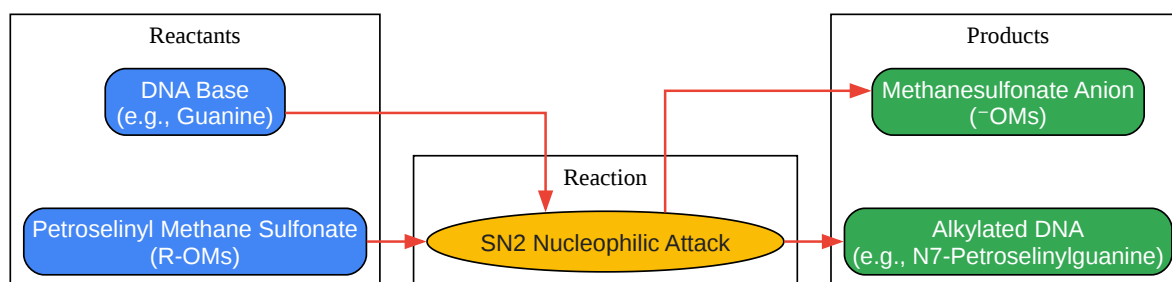
Biological Activity and Signaling Pathways

Specific studies on the biological activity of **petroselinyl methane sulfonate** have not been reported. However, the broader class of alkyl methanesulfonates, particularly short-chain derivatives like methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS), are well-characterized as genotoxic agents.[2] They function as monofunctional alkylating agents, capable of transferring their alkyl group to nucleophilic sites on DNA bases.

This alkylation can lead to DNA damage, including base mispairing, strand breaks, and chromosomal aberrations, which can result in mutations and potentially carcinogenesis.[3][4][5] The primary mechanism involves the S_N2 reaction of the alkyl methanesulfonate with the N7 position of guanine and the N3 position of adenine in DNA.

While the long alkyl chain of **petroselinyl methane sulfonate** may affect its solubility, cell permeability, and overall bioavailability compared to its short-chain counterparts, the reactive methanesulfonate ester group suggests a potential for similar DNA alkylating activity. Therefore, it should be handled with appropriate safety precautions as a potential mutagen.

General DNA Alkylation Pathway



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Simplified pathway of DNA alkylation by an alkyl methanesulfonate.

Conclusion

Petroselinyl methane sulfonate is a valuable synthetic intermediate that can be reliably synthesized from its corresponding alcohol. While specific experimental characterization and

biological activity data are scarce, its properties can be reasonably predicted based on the well-understood chemistry of alkyl methanesulfonates and the spectral data of its close isomers. Researchers and drug development professionals should be aware of its potential as a DNA alkylating agent and handle it with appropriate care. Further studies are warranted to fully elucidate its unique properties and potential applications.

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